

Technical Support Center: Hygroscopic Cadmium Sulfate

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Compound of Interest

Compound Name: *cadmium(2+);sulfate;octahydrate*

Cat. No.: *B090749*

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of hygroscopic cadmium sulfate.

Frequently Asked Questions (FAQs)

Q1: What is hygroscopic cadmium sulfate and why does it require special handling?

A1: Cadmium sulfate is an inorganic compound that exists in various hydrated forms and as an anhydrous salt.[1] Its hygroscopic nature means it readily absorbs moisture from the surrounding atmosphere.[2][3] This property can lead to caking, degradation, and alteration of its physical and chemical properties, compromising experimental accuracy.[4][5] Special handling is also imperative due to its high toxicity, carcinogenicity, and environmental hazards.[2][6]

Q2: What are the primary health hazards associated with cadmium sulfate exposure?

A2: Cadmium sulfate is classified as a human carcinogen, mutagen, and reproductive toxicant.[2][6] Acute exposure through inhalation can be fatal and may cause delayed flu-like symptoms, including cough, chest pain, and shortness of breath, potentially leading to pulmonary edema.[6] Ingestion is toxic and can cause nausea, vomiting, and abdominal pain.[7] Chronic exposure can lead to damage to the kidneys, lungs, and bones.[7]

Q3: What are the immediate first aid measures in case of exposure?

A3: In case of any exposure, it is crucial to seek immediate medical attention.[6]

- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen.[8]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.[8]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[8]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[8]

Q4: How should hygroscopic cadmium sulfate be stored to maintain its integrity?

A4: To prevent moisture absorption and degradation, store cadmium sulfate in a cool, dry, and well-ventilated area.[6] It must be kept in tightly sealed containers.[6] Storage in a desiccator may also be appropriate to maintain a low-humidity environment.[3] It should be stored locked up and away from incompatible materials.[6]

Q5: What materials are incompatible with cadmium sulfate?

A5: Cadmium sulfate can react violently with strong oxidizing agents and metals such as aluminum and magnesium.[5] It is crucial to avoid storing it near these substances to prevent hazardous reactions.

Troubleshooting Guide

Issue	Possible Cause	Solution
Clumping or Caking of Powder	Absorption of atmospheric moisture due to improper storage.	Use the material immediately if the extent of hydration is known and acceptable for the experiment. Otherwise, for applications requiring the anhydrous form, the material may need to be dried at 150°C for 4 hours, though this should be done with extreme caution and appropriate ventilation. ^[9] For future prevention, always store in a tightly sealed container in a dry environment or desiccator.
Inconsistent Experimental Results	The molar mass of the cadmium sulfate may have changed due to water absorption, leading to inaccurate concentration calculations.	If possible, determine the hydration state of the cadmium sulfate. For future experiments, use fresh, properly stored material and prepare solutions in a controlled environment to minimize moisture absorption.
Discoloration of the Compound	Contamination with impurities or reaction with incompatible materials.	Do not use the discolored compound. Dispose of it as hazardous waste according to institutional protocols. Review storage conditions and potential sources of contamination.
Spillage of Cadmium Sulfate Powder	Accidental mishandling during transfer or use.	Evacuate the immediate area and prevent dust from becoming airborne. ^[5] Wear appropriate personal protective equipment (PPE), including a respirator. ^[5] Clean the spill

using a HEPA-filtered vacuum cleaner; do not dry sweep.[5]
Place the collected material and any contaminated cleaning supplies in a sealed container for hazardous waste disposal.[5]

Quantitative Data

Physical and Chemical Properties of Cadmium Sulfate

Property	Value
Molecular Formula	CdSO ₄
Molar Mass (Anhydrous)	208.47 g/mol [1]
Molar Mass (Monohydrate)	226.490 g/mol [1]
Molar Mass (Octahydrate)	769.546 g/mol [1]
Appearance	White, odorless, crystalline solid[4]
Melting Point (Anhydrous)	1,000 °C[1]
Solubility in Water (Anhydrous)	76.4 g/100 mL at 25 °C[4]
Density (Anhydrous)	4.691 g/cm ³ [1]

Occupational Exposure Limits for Cadmium

Organization	Limit
OSHA (PEL)	0.005 mg/m ³ (8-hour TWA)
ACGIH (TLV)	0.002 mg/m ³ (respirable fraction)[7]
NIOSH (IDLH)	9 mg/m ³ [8]

Experimental Protocols

1. Preparation of a 0.1 M Cadmium Sulfate Solution

This protocol describes the preparation of 1 liter of a 0.1 molar cadmium sulfate solution using cadmium sulfate monohydrate ($\text{CdSO}_4 \cdot \text{H}_2\text{O}$).

- Materials:
 - Cadmium sulfate monohydrate ($\text{CdSO}_4 \cdot \text{H}_2\text{O}$)
 - Deionized or distilled water
 - 1000 mL volumetric flask
 - Weighing boat
 - Spatula
 - Funnel
 - Wash bottle with deionized water
 - Appropriate PPE (lab coat, gloves, safety goggles)
- Procedure:
 - Calculate the required mass of $\text{CdSO}_4 \cdot \text{H}_2\text{O}$. For a 0.1 M solution in 1 L, this is 22.6485 g. [\[10\]](#)
 - In a chemical fume hood, carefully weigh out the calculated mass of $\text{CdSO}_4 \cdot \text{H}_2\text{O}$ into a weighing boat.
 - Place a funnel in the neck of the 1000 mL volumetric flask.
 - Carefully transfer the weighed cadmium sulfate into the flask.
 - Rinse the weighing boat with a small amount of deionized water and add the rinsing to the flask to ensure a complete transfer.

- Add approximately 500 mL of deionized water to the flask.
- Swirl the flask gently to dissolve the solid completely.
- Once dissolved, add deionized water to the flask until the bottom of the meniscus reaches the calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the prepared solution to a clearly labeled storage bottle. Never store solutions in a volumetric flask.^[10]

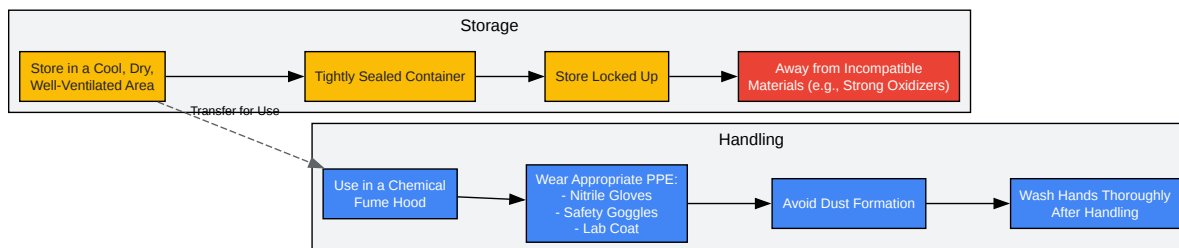
2. Synthesis of Cadmium Sulfide (CdS) Pigment

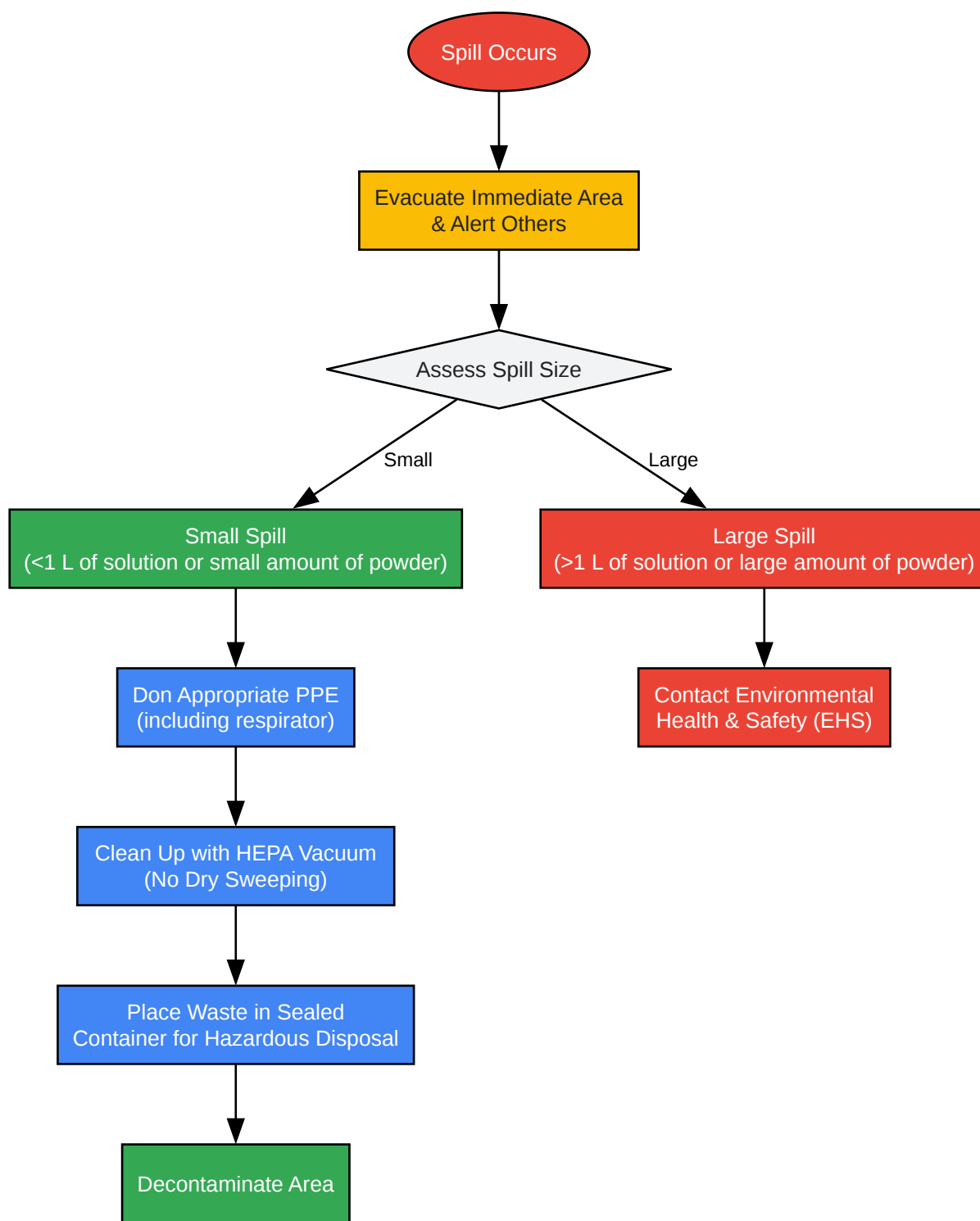
This protocol outlines a general method for synthesizing cadmium sulfide, a yellow pigment, from cadmium sulfate. This procedure must be performed in a well-ventilated fume hood due to the generation of toxic gases.

- Materials:
 - Cadmium sulfate (CdSO_4) solution (e.g., 0.1 M)
 - Sodium sulfide (Na_2S) solution (e.g., 0.1 M)
 - Beakers
 - Stirring plate and stir bar
 - Filtration apparatus (e.g., Büchner funnel, filter paper, vacuum flask)
 - Drying oven
 - Appropriate PPE
- Procedure:
 - In a beaker, place a known volume of the cadmium sulfate solution.

- While stirring continuously, slowly add the sodium sulfide solution dropwise to the cadmium sulfate solution. A yellow precipitate of cadmium sulfide will form.[\[7\]](#)
- Continue adding the sodium sulfide solution until precipitation is complete.
- Allow the precipitate to settle.
- Separate the precipitate from the solution by vacuum filtration.
- Wash the precipitate with deionized water several times to remove any unreacted reagents and byproducts.
- Carefully transfer the filtered solid to a watch glass and dry it in an oven at a low temperature (e.g., 50°C) until a constant weight is achieved.[\[7\]](#)
- The resulting dry powder is cadmium sulfide pigment.

Visualizations





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